

# In-Depth Technical Guide: Solubility and Stability of YJ182 (Compound 182)

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## Compound of Interest

Compound Name: YJ182

Cat. No.: B12391175

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This technical guide provides a comprehensive overview of the known solubility and stability properties of **YJ182**, a potent and selective small molecule inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B) and Protein Tyrosine Phosphatase, Non-Receptor Type 2 (PTPN2). The information presented herein is crucial for its application in preclinical and potentially clinical research.

## Introduction to YJ182 (Compound 182)

**YJ182**, referred to in scientific literature as Compound 182, is a synthetic organic molecule that acts as a reversible and competitive inhibitor of the active sites of PTP1B and PTPN2.<sup>[1][2][3]</sup> These enzymes are critical negative regulators in inflammatory signaling pathways, and their inhibition has been shown to enhance anti-tumor immunity.<sup>[1][4][5]</sup> **YJ182** is structurally related to ABBV-CLS-484, another PTP1B/PTPN2 inhibitor that has entered clinical trials.<sup>[1][4]</sup> The chemical structure of **YJ182** has been determined and its synthesis pathway elucidated.

## Solubility Properties

The solubility of a compound is a critical determinant of its biological activity, affecting its absorption, distribution, and formulation. Detailed quantitative solubility data for **YJ182** in a wide range of solvents is not extensively available in the public domain. However, based on available information, the following can be summarized:

Table 1: Solubility of **YJ182** (Compound 182)

Solvent	Solubility	Remarks	Source
Dimethyl Sulfoxide (DMSO)	10 mM	-	ProbeChem

Note: The lack of comprehensive public data on the aqueous solubility of **YJ182** at different pH values is a significant gap and should be determined experimentally for any new research application.

For a structurally related PTPN1/PTPN2 inhibitor, ABBV-CLS-484, more detailed formulation data is available, which may provide some guidance for formulating **YJ182**. For instance, a clear solution of ABBV-CLS-484 at 2.08 mg/mL was achieved in a vehicle of 10% DMSO, 40% PEG300, 5% Tween80, and 45% Saline.[6] Another formulation for ABBV-CLS-484 involved 10% DMSO and 90% Corn Oil.[6] These co-solvent systems are commonly used to enhance the solubility of poorly water-soluble compounds for in vivo studies.

## Stability Properties

The stability of a research compound is paramount for ensuring the reliability and reproducibility of experimental results. While comprehensive, quantitative stability studies for **YJ182** are not publicly available, some qualitative information can be inferred from the existing literature.

Table 2: Stability Profile of **YJ182** (Compound 182)

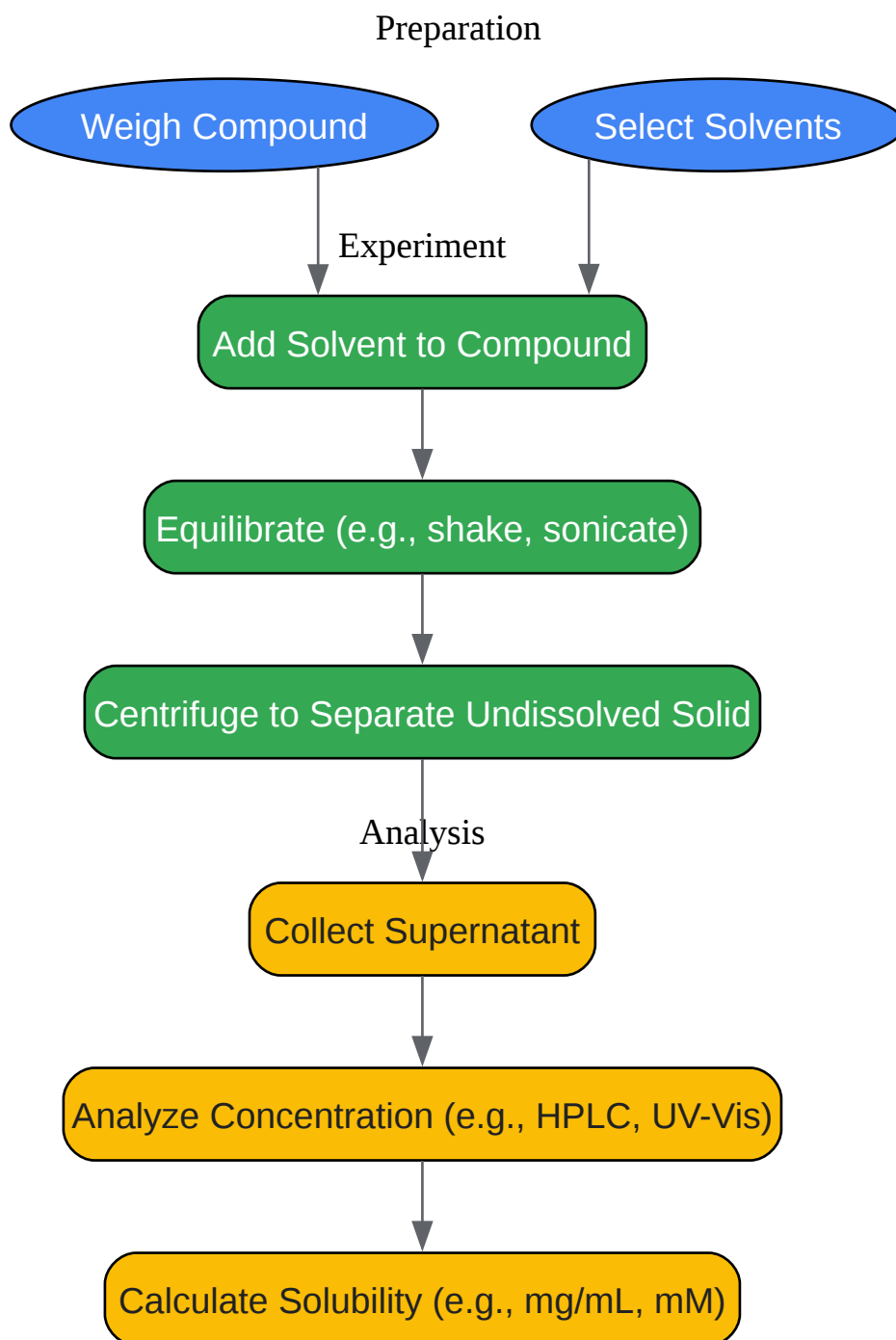
Condition	Stability	Remarks	Source
In Vitro Assay Conditions	Reversible Inhibitor	The inhibitory effect is reversible, suggesting the compound does not form a permanent covalent bond with the target enzymes under assay conditions.	[1][2][3]
Long-term Storage (Solid)	Stable at -20°C for 12 months; 4°C for 6 months	Recommended storage conditions from a commercial supplier.	[7]
Long-term Storage (In Solvent)	Stable at -80°C for 6 months; -20°C for 6 months	Recommended storage conditions for stock solutions from a commercial supplier.	[7]

The reversible nature of its binding to PTP1B and PTPN2 suggests a degree of stability under physiological conditions, as the molecule can dissociate from its target in an unaltered form.[1][2][3] However, specific data on its degradation kinetics in various buffers, temperatures, and light conditions are not available.

## Experimental Protocols

Detailed experimental protocols for determining the solubility and stability of **YJ182** have not been published. Below are generalized workflows that represent standard methodologies for such assessments.

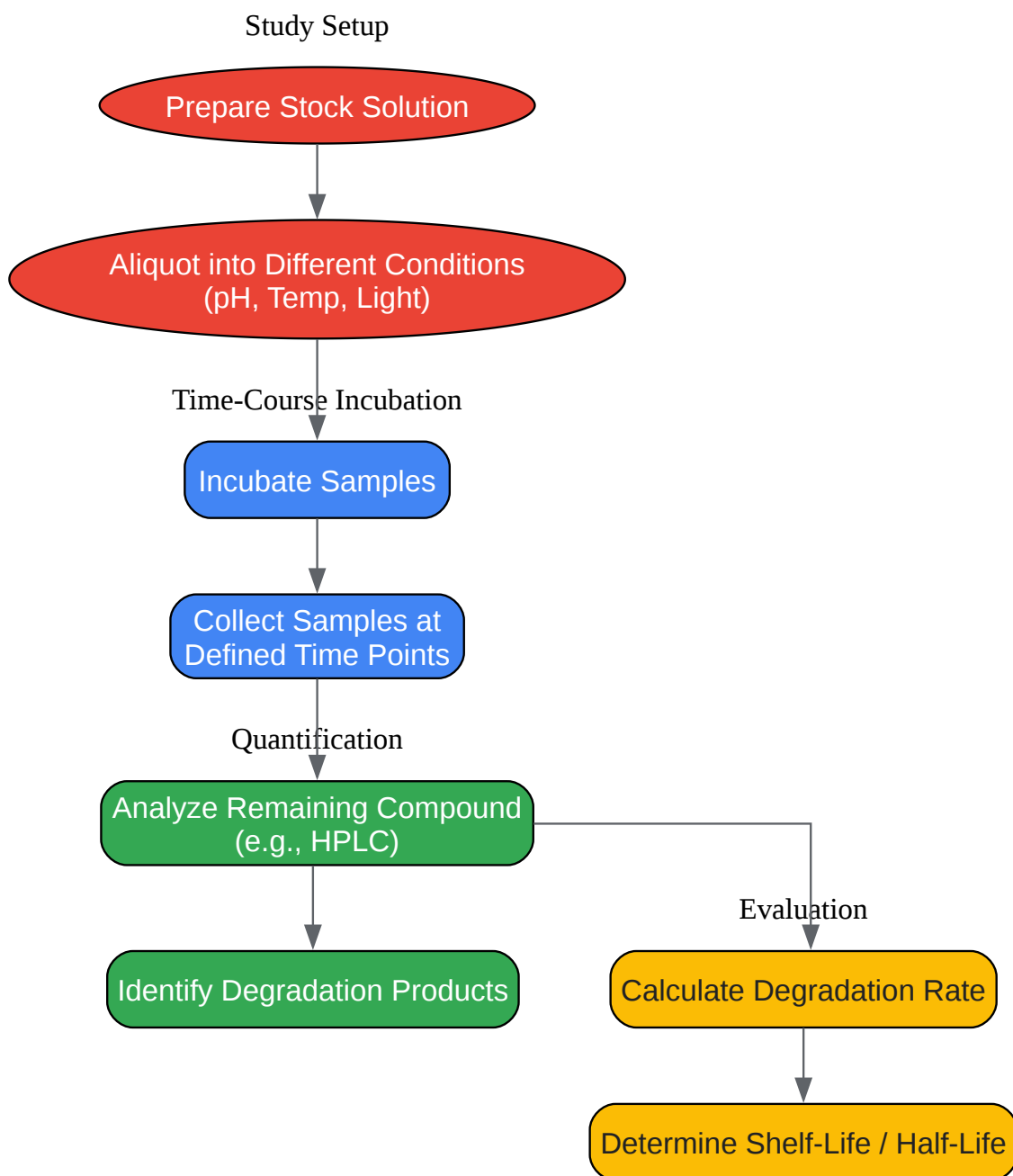
## General Experimental Workflow for Solubility Determination

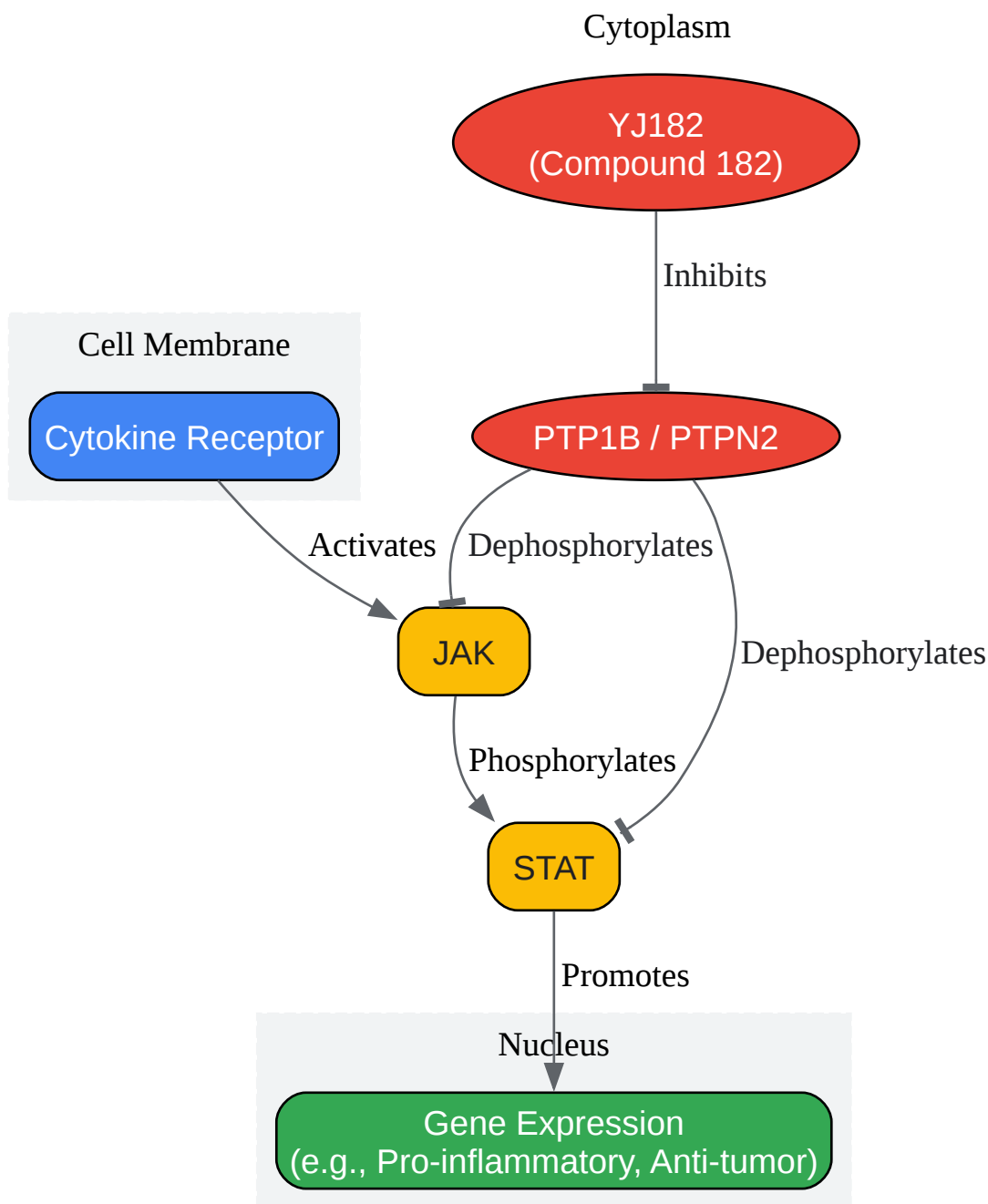


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Caption: Generalized workflow for determining the solubility of a compound.

## General Experimental Workflow for Stability Assessment





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